A Comprehensive Technical Guide to the Solubility of Dacthal in Organic Solvents

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Compound of Interest		
Compound Name:	Dacthal	
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This technical guide provides a detailed overview of the solubility of **Dacthal**, also known as DCPA or chlorthal-dimethyl, in various organic solvents. **Dacthal** is a pre-emergent herbicide, and understanding its solubility is crucial for formulation development, environmental fate analysis, and toxicological studies. This document compiles quantitative solubility data, outlines a standard experimental protocol for solubility determination, and presents a visual workflow of the process.

Solubility Data of Dacthal (DCPA)

The solubility of **Dacthal** in organic solvents is a critical parameter for its application and persistence. The following table summarizes the available quantitative data on the solubility of **Dacthal** in several common organic solvents.

Organic Solvent	Temperature (°C)	Solubility
Benzene	25	250 g/kg[1]
Toluene	25	170 g/kg[1]
Xylene	25	140 g/kg[1]
Dioxane	25	120 g/kg[1]
Acetone	25	100 g/kg[1]
Carbon Tetrachloride	25	70 g/kg[1]
Cyclohexanone	Not Specified	> 5% w/v[2]
Benzene	20	250,000 mg/L[3]
Toluene	20	170,000 mg/L[3]
Xylene	20	140,000 mg/L[3]
Acetone	20	100,000 mg/L[3]
DMSO	Not Specified	16.67 mg/mL (with heating)[4]

It is important to note that **Dacthal** is virtually insoluble in water, with a reported solubility of 0.5 mg/L at 25°C[5][6]. The solubility in organic solvents, in descending order, is generally benzene, toluene, xylene, dioxane, acetone, and carbon tetrachloride[7].

Experimental Protocol for Solubility Determination

While specific experimental protocols for determining the solubility of **Dacthal** were not explicitly detailed in the reviewed literature, a standard and widely accepted method for determining the solubility of a solid compound in an organic solvent is the isothermal saturation method. This method involves saturating a solvent with the solute at a constant temperature and then measuring the concentration of the dissolved solute.

Objective: To determine the saturation solubility of **Dacthal** in a given organic solvent at a specified temperature.

Materials:

- **Dacthal** (analytical standard)

- Selected organic solvent (HPLC grade or equivalent)

- Thermostatically controlled shaker or water bath

- Analytical balance

- Volumetric flasks and pipettes

- Syringe filters (e.g., 0.22 μm PTFE)

- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or Gas Chromatography (GC) system.

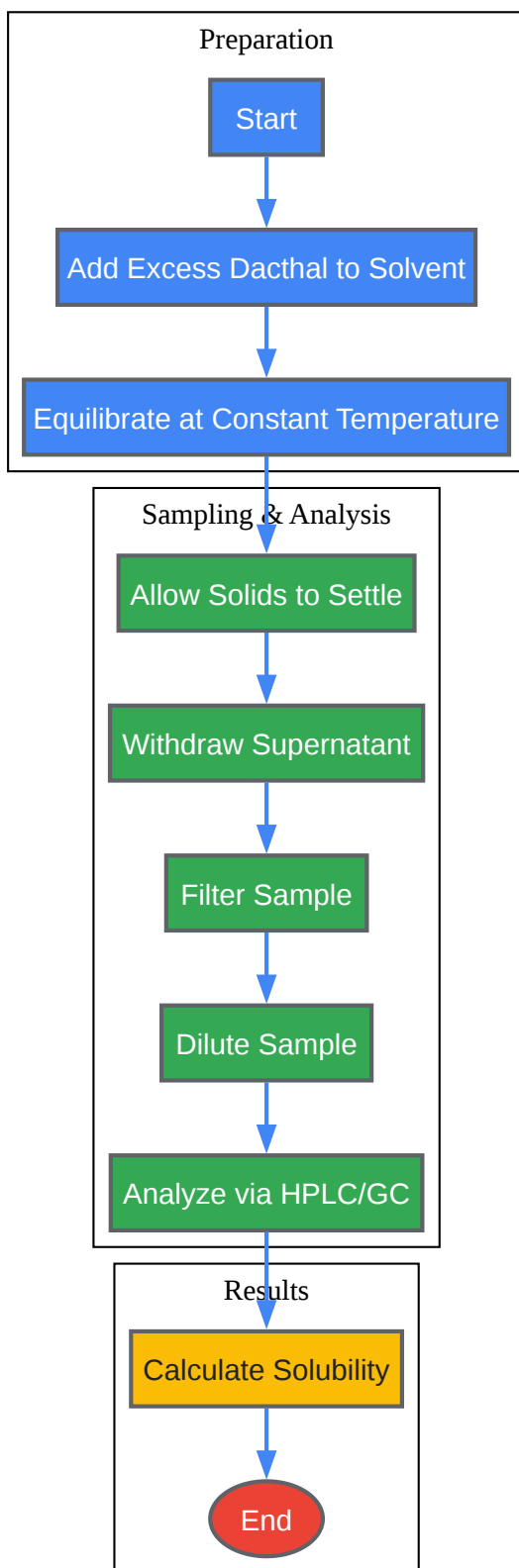- Scintillation vials or other suitable sealed containers

Procedure:

- Preparation of Supersaturated Solution:

  - Add an excess amount of **Dacthal** to a known volume of the organic solvent in a sealed container. The excess solid should be clearly visible.

  - Place the container in a thermostatically controlled shaker or water bath set to the desired temperature (e.g., 25°C).

  - Agitate the mixture for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.

- Sample Collection and Preparation:

  - After the equilibration period, cease agitation and allow the undissolved solid to settle.

  - Carefully withdraw a known volume of the supernatant using a pipette. To avoid drawing in solid particles, it is advisable to use a syringe fitted with a filter.

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- Dilute the collected sample with a known volume of the same organic solvent to a concentration that falls within the linear range of the analytical instrument.

- Analysis:

  - Analyze the diluted sample using a calibrated HPLC or GC method to determine the concentration of **Dacthal**.

  - Prepare a series of standard solutions of **Dacthal** in the same solvent to create a calibration curve.

  - The concentration of **Dacthal** in the original saturated solution is calculated by multiplying the concentration of the diluted sample by the dilution factor.

- Data Reporting:

  - The solubility is typically reported in units of g/L, mg/mL, or moles/L at the specified temperature.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the experimental workflow for determining the solubility of **Dacthal** in an organic solvent.

Preparation

Start

↓

Add Excess Dacthal to Solvent

↓

Equilibrate at Constant Temperature

Sampling & Analysis

Allow Solids to Settle

↓

Withdraw Supernatant

↓

Filter Sample

↓

Dilute Sample

↓

Analyze via HPLC/GC

Results

Calculate Solubility

↓

End

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Caption: Experimental workflow for determining **Dacthal** solubility.

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